

Application Notes and Protocols for the Synthesis of Silver-105 Labeled Nanoparticles

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Compound of Interest

Compound Name: Silver-105

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Introduction

These application notes provide a comprehensive overview and detailed protocols for the synthesis of **Silver-105** (^{105}Ag) labeled nanoparticles. ^{105}Ag is a valuable radionuclide for in vivo tracing studies due to its convenient half-life of 41.29 days and easily detectable gamma radiation upon its decay to Palladium-105.[1] The ability to label nanoparticles with ^{105}Ag opens up possibilities for long-term tracking and biodistribution studies in drug delivery and nanomedicine research.

The synthesis protocol described herein is based on the chemical reduction of ^{105}Ag nitrate, which is produced from the proton activation of enriched ^{107}Ag metal. This method allows for the intrinsic labeling of silver nanoparticles, ensuring high stability of the radiolabel.

Data Presentation

Table 1: Physicochemical Properties of Synthesized Silver Nanoparticles

Parameter	Radiolabeled (¹⁰⁵ Ag-AgNP)	Non-Radioactive (AgNP)	Method of Analysis
Hydrodynamic Diameter	~16 nm	~16 nm	Dynamic Light Scattering (DLS)
Physical Size (core diameter)	Not Reported	7.3 ± 1.4 nm	Transmission Electron Microscopy (TEM)
Zeta Potential	Not Reported	Not Reported	Zeta Potential Measurement
Crystalline Structure	Confirmed	Confirmed	X-ray Diffraction (XRD)
Maximum Absorbance Wavelength	Not Reported	~398 nm	UV-Vis Spectrophotometry

Note: The data for radiolabeled and non-radioactive nanoparticles were found to be comparable, indicating that the irradiation of the silver precursor does not significantly alter the final nanoparticle characteristics.[\[1\]](#)

Experimental Protocols

Protocol 1: Production of ¹⁰⁵Ag and Preparation of ¹⁰⁵AgNO₃ Solution

This protocol details the production of the ¹⁰⁵Ag radioisotope and its conversion to a silver nitrate precursor suitable for nanoparticle synthesis.

Materials:

- Enriched ¹⁰⁷Ag metal powder
- Concentrated nitric acid (HNO₃)
- Proton beam source (e.g., cyclotron)
- Appropriate shielding and radiochemistry hot cell facilities

- Glassware (beaker, stir plate, etc.)

Procedure:

- Proton Activation: Irradiate the enriched ^{107}Ag metal powder with a 30.7 MeV proton beam. [1] The primary nuclear reaction is $^{107}\text{Ag}(p,3n)^{105}\text{Cd}$, which then decays to ^{105}gAg . [1]
- Decay Period: Allow for a sufficient decay period after irradiation for short-lived radionuclides to diminish. [1]
- Dissolution: In a shielded hot cell, carefully dissolve the activated silver powder in concentrated nitric acid to form silver nitrate (AgNO_3). [1]
- Evaporation and Reconstitution: Gently heat the solution to evaporate the excess nitric acid. Reconstitute the resulting $^{105}\text{AgNO}_3$ salt in deionized water to the desired concentration for nanoparticle synthesis.

Protocol 2: Synthesis of ^{105}Ag Labeled Silver Nanoparticles

This protocol describes the synthesis of ^{105}Ag -AgNPs via chemical reduction using sodium borohydride.

Materials:

- $^{105}\text{AgNO}_3$ solution (from Protocol 1)
- Sodium borohydride (NaBH_4) solution (freshly prepared)
- Polyvinylpyrrolidone (PVP) or other stabilizing agents (optional)
- Deionized water
- Ice bath
- Magnetic stirrer and stir bar

Procedure:

- **Precursor Preparation:** In a clean glass flask, prepare a dilute aqueous solution of the $^{105}\text{AgNO}_3$.
- **Cooling:** Place the flask in an ice bath and stir the solution gently.
- **Reduction:** While vigorously stirring, add a freshly prepared, ice-cold solution of sodium borohydride dropwise to the $^{105}\text{AgNO}_3$ solution. A color change to yellowish-brown indicates the formation of silver nanoparticles.
- **Stabilization (Optional):** If a stabilizing agent like PVP is used, it can be added to the silver nitrate solution before the reduction step.
- **Stirring:** Continue stirring the solution for a specified period (e.g., 30 minutes) to ensure the completion of the reaction and stabilization of the nanoparticles.
- **Purification:** Purify the synthesized ^{105}Ag -AgNPs by centrifugation to remove unreacted reagents and byproducts. Resuspend the nanoparticle pellet in deionized water.

Protocol 3: Characterization of ^{105}Ag Labeled Silver Nanoparticles

This protocol outlines the key characterization techniques to assess the quality of the synthesized nanoparticles.

1. UV-Vis Spectrophotometry:

- **Purpose:** To confirm the formation of silver nanoparticles and assess their stability.
- **Procedure:** Record the UV-Vis absorption spectrum of the nanoparticle suspension. The presence of a surface plasmon resonance (SPR) peak, typically around 400 nm for spherical silver nanoparticles, confirms their formation.

2. Dynamic Light Scattering (DLS):

- **Purpose:** To determine the hydrodynamic diameter and size distribution of the nanoparticles in suspension.

- Procedure: Analyze the nanoparticle suspension using a DLS instrument according to the manufacturer's instructions.

3. Transmission Electron Microscopy (TEM):

- Purpose: To visualize the morphology (shape and size) of the nanoparticle cores.
- Procedure: Deposit a drop of the diluted nanoparticle suspension onto a TEM grid, allow it to dry, and then image using a transmission electron microscope.

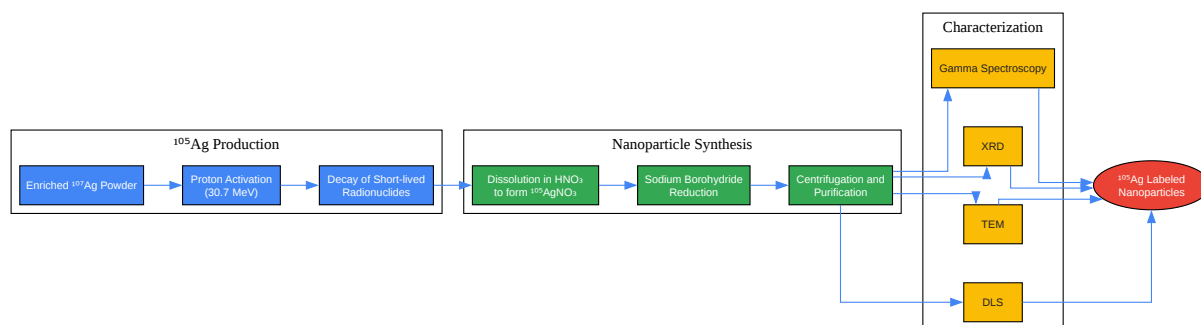
4. X-ray Diffraction (XRD):

- Purpose: To determine the crystalline structure of the nanoparticles.
- Procedure: Analyze a dried sample of the nanoparticles using an XRD instrument. The diffraction pattern can be compared to standard silver crystal structures.

5. Gamma Spectroscopy:

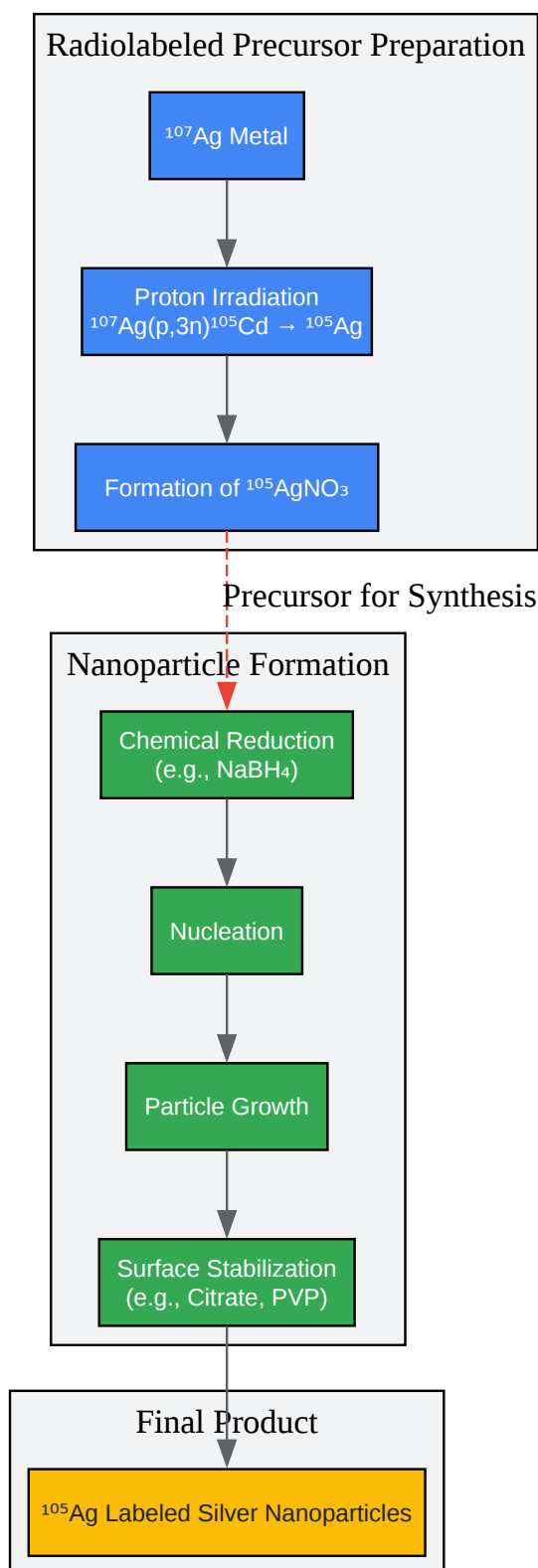
- Purpose: To confirm the presence and quantify the activity of ^{105}Ag in the nanoparticle sample.
- Procedure: Use a gamma spectrometer to detect the characteristic gamma emissions from the decay of ^{105}Ag .

Mandatory Visualizations



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Caption: Experimental workflow for the synthesis and characterization of ^{105}Ag labeled nanoparticles.



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Caption: Logical relationships in the synthesis of ^{105}Ag labeled silver nanoparticles.

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References

- 1. researchgate.net [researchgate.net]
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